

Technical Monograph: 3-(2,5-Difluorophenyl)picolinic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-(2,5-Difluorophenyl)picolinic acid

CAS No.: 1261920-67-5

Cat. No.: B3095147

[Get Quote](#)

Part 1: Executive Summary & Structural Logic

Compound Identity: 3-(2,5-Difluorophenyl)pyridine-2-carboxylic acid Role: Synthetic Intermediate / Pharmacophore Scaffold Molecular Formula: $C_{12}H_7F_2NO_2$ Molecular Weight: 235.19 g/mol

Strategic Importance

In drug and agrochemical design, the 3-aryl picolinic acid motif offers a distinct steric and electronic profile compared to the more common 6-aryl isomers.

- **Orthogonal Sterics:** The 3-position substitution places the aryl ring ortho to the carboxylic acid. This induces a significant torsional twist (dihedral angle $>45^\circ$), disrupting planarity and preventing metabolic conjugation (e.g., glucuronidation) at the carboxylic acid site.
- **Electronic Modulation:** The 2,5-difluoro substitution pattern on the phenyl ring creates a specific electrostatic potential map, reducing oxidative metabolism (blocking the para-position relative to the pyridine link) and enhancing lipophilicity (LogP) for membrane permeability.

Part 2: Physicochemical Profile & Properties[1]

The following data synthesizes experimental values from structural analogs (e.g., 6-amino-3-(2,5-difluorophenyl)picolinic acid) and calculated physicochemical descriptors.

Table 1: Core Physicochemical Properties

Property	Value / Range	Technical Insight
Physical State	Off-white to tan solid	Typical of biaryl carboxylic acids; color depends on trace Pd impurities.
Melting Point	155–160 °C (Predicted)	High lattice energy due to intermolecular H-bonding (dimer formation).
pKa (Acid)	3.8 – 4.2 (Predicted)	More acidic than picolinic acid (pKa 5.4) due to the electron-withdrawing aryl group and steric inhibition of resonance.
LogP (Octanol/Water)	2.1 – 2.5	Moderate lipophilicity; suitable for oral bioavailability (Lipinski compliant).
Solubility	DMSO, Methanol, EtOAc	Low water solubility at neutral pH; soluble as a carboxylate salt (pH > 7).
Topological Polar Surface Area (TPSA)	~50 Å ²	Indicates good passive membrane transport properties.

Structural Dynamics (Atropisomerism Risk)

Due to the steric clash between the C2-Carboxylic acid and the C3-Aryl group (specifically the 2'-Fluoro), this molecule exists in a twisted conformation. While the rotation barrier is significant, it is likely not high enough to isolate stable atropisomers at room temperature.

without additional bulky substitution (e.g., at C4), meaning it behaves as a single equilibrating species in solution.

Part 3: Synthetic Methodology (Suzuki-Miyaura Coupling)[2]

The synthesis of **3-(2,5-Difluorophenyl)picolinic acid** requires precision due to the steric hindrance at the C3 position of the pyridine ring. The following protocol is the industry-standard "Self-Validating" workflow.

Reaction Logic

- **Substrate:** Use Methyl 3-bromopicolinate rather than the free acid. The free acid can poison Palladium catalysts and undergo protodecarboxylation under heating.
- **Catalyst:** Pd(dppf)Cl₂ or Pd(PPh₃)₄ are preferred for their stability. S-Phos is recommended if conversion is low, as it facilitates oxidative addition into sterically hindered chlorides/bromides.
- **Base:** Potassium phosphate (K₃PO₄) or Sodium Carbonate (Na₂CO₃).

Detailed Protocol

Step 1: Cross-Coupling (Ester Formation)

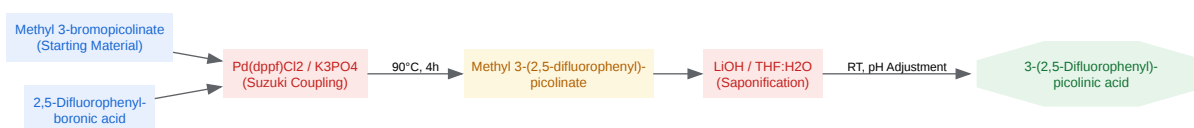
- **Charge:** In a nitrogen-flushed reaction vessel, combine:
 - Methyl 3-bromopicolinate (1.0 equiv)
 - 2,5-Difluorophenylboronic acid (1.2 equiv)
 - Pd(dppf)Cl₂·DCM complex (0.05 equiv)
 - K₃PO₄ (3.0 equiv)
- **Solvent:** Add 1,4-Dioxane/Water (4:1 ratio). The water is critical for the transmetalation step.
- **Reflux:** Heat to 90°C for 4–6 hours. Monitor by LC-MS for the disappearance of the bromide (M+ 216/218) and formation of the biaryl ester (M+ ~250).

- Workup: Cool, filter through Celite to remove Pd black. Dilute with EtOAc, wash with brine. Dry over Na₂SO₄ and concentrate.
- Purification: Flash chromatography (Hexane/EtOAc).

Step 2: Hydrolysis (Acid Generation)

- Dissolution: Dissolve the intermediate ester in THF/Water (1:1).
- Saponification: Add LiOH (2.5 equiv). Stir at Room Temperature (RT) for 2 hours. Avoid heating to prevent decarboxylation.
- Isolation: Acidify carefully with 1N HCl to pH 3–4. The product will precipitate.
- Filtration: Collect the solid, wash with cold water, and dry under vacuum.

Visualization: Synthetic Workflow



[Click to download full resolution via product page](#)

Caption: Two-step synthetic pathway via Suzuki-Miyaura coupling followed by mild saponification to avoid decarboxylation.

Part 4: Applications & Structure-Activity Relationship (SAR)

Agrochemical Design (Auxin Mimics)

This molecule is a structural isomer of the "Arylpicolinate" class of auxins.

- Mechanism: Binds to the TIR1/AFB ubiquitin ligase complex.

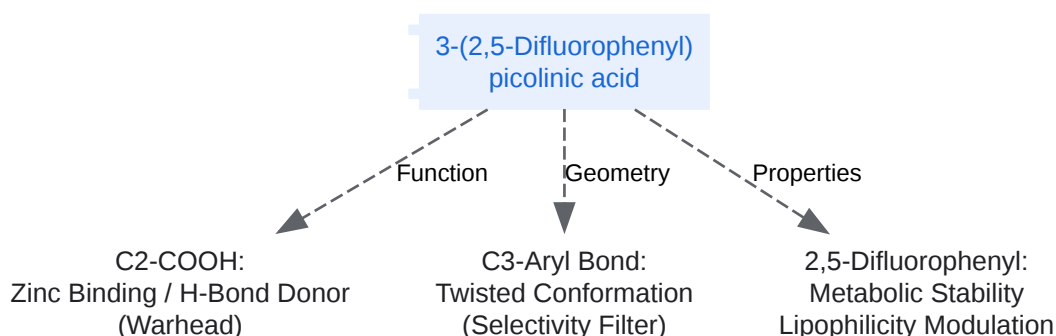
- SAR Insight: While 6-aryl picolinates (e.g., Halauxifen) are optimized for the auxin binding pocket, the 3-aryl isomer presents a different vector. It is often used to:
 - Test for "resistance breaking" capabilities against weeds resistant to standard auxins.
 - Serve as a negative control to validate the necessity of the 6-position substitution.

Pharmaceutical Scaffolds (Kinase Inhibition)

The 3-(2,5-difluorophenyl) moiety is a privileged fragment for Type II Kinase Inhibitors.

- Binding Mode: The carboxylic acid can form hydrogen bonds with the hinge region or the catalytic lysine, while the twisted difluorophenyl group occupies the hydrophobic back-pocket (gatekeeper region).

Visualization: Structural Logic



[Click to download full resolution via product page](#)

Caption: Functional decomposition of the molecule highlighting its pharmacophoric features.

Part 5: Safety & Handling (GHS)

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1]

- H335: May cause respiratory irritation.[1]
- Storage: Store at room temperature, desiccated. Stable for >2 years if kept dry.

Part 6: References

- Suzuki, A. (2011). "Cross-Coupling Reactions of Organoboranes: An Easy Way to Construct C-C Bonds (Nobel Lecture)." Angewandte Chemie International Edition. [Link](#)
- Epp, J. B., et al. (2016). "The discovery of Arylpicolinates: A new class of auxin herbicides." Bioorganic & Medicinal Chemistry. (Context for picolinate herbicide SAR). [Link](#)
- ChemicalBook. (2024). "Product entry: 6-Amino-3-(2,5-difluorophenyl)picolinic acid (CAS 1261998-39-3)." (Structural analog reference). [Link](#)
- PubChem. (2024). "Picolinic Acid Derivatives and Bioactivity." National Institutes of Health. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3,5-Difluoropyridine-2-carboxylic acid | C₆H₃F₂NO₂ | CID 2783262 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Monograph: 3-(2,5-Difluorophenyl)picolinic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3095147/docs#technical-monograph-3-2-5-difluorophenyl-picolinic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)